

Comparative Analysis of Mestranol-d4 from Different Suppliers: A Guide for Researchers

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Compound of Interest

Compound Name: Mestranol-d4

Cat. No.: B12422217

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of **Mestranol-d4**, a deuterated internal standard for the synthetic estrogen Mestranol, from various suppliers. The selection of a high-quality internal standard is critical for the accuracy and reproducibility of analytical methods in research and drug development. This document outlines key quality attributes, experimental protocols for their verification, and the biological context of Mestranol's mechanism of action.

Data Presentation: Quantitative Comparison of Mestranol-d4

The following table summarizes the key quality control parameters for **Mestranol-d4** as might be found in Certificates of Analysis from different suppliers. Data presented here are representative examples to illustrate the comparison. Researchers should always refer to the specific Certificate of Analysis provided with their purchased lot.

Parameter	Supplier A	Supplier B	Supplier C
Chemical Purity (by HPLC)	≥99.5%	≥98.0%	≥99.0%
Isotopic Enrichment	≥99% atom % D	≥98% atom % D	≥99.5% atom % D
Deuterium Incorporation	No d0 detected	≤1% d0	No d0 detected
Residual Solvents	<0.1%	<0.5%	<0.2%
Appearance	White to off-white solid	White solid	Off-white solid

Experimental Protocols

Detailed methodologies for the verification of the key quality parameters of **Mestranol-d4** are provided below. These protocols are based on standard pharmacopeial methods and common practices in the pharmaceutical industry.

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

This method is used to determine the chemical purity of **Mestranol-d4** and to identify and quantify any impurities.

- Instrumentation: A high-performance liquid chromatograph equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 280 nm.
- Sample Preparation: A solution of **Mestranol-d4** is prepared in the mobile phase at a concentration of approximately 1 mg/mL.

- Procedure: The sample solution is injected into the HPLC system. The retention time of the main peak corresponding to **Mestranol-d4** is recorded. The area of all peaks is integrated, and the percentage purity is calculated by dividing the area of the main peak by the total area of all peaks.

Determination of Isotopic Enrichment by Liquid Chromatography-Mass Spectrometry (LC-MS)

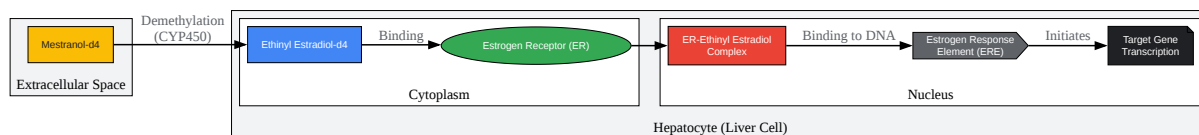
This method is used to confirm the isotopic enrichment of **Mestranol-d4**.

- Instrumentation: A liquid chromatograph coupled to a high-resolution mass spectrometer.
- Ionization Source: Electrospray ionization (ESI) in positive mode.
- Mass Analyzer: Time-of-flight (TOF) or Orbitrap for high-resolution mass analysis.
- Procedure: A solution of **Mestranol-d4** is infused into the mass spectrometer. The mass spectrum is acquired, and the relative intensities of the peaks corresponding to the unlabeled Mestranol (d0) and the deuterated Mestranol (d4) are measured. The isotopic enrichment is calculated as the percentage of the d4 isotopologue relative to the sum of all isotopologues.

Mandatory Visualizations

Mestranol Metabolism and Signaling Pathway

Mestranol is a prodrug that is demethylated in the liver to its active form, ethinyl estradiol.^{[1][2]} Ethinyl estradiol then acts as an agonist of the estrogen receptor (ER), a nuclear hormone receptor.^{[1][2]} Upon ligand binding, the estrogen receptor translocates to the nucleus, where it binds to estrogen response elements (EREs) on DNA, leading to the transcription of target genes. This signaling pathway is crucial for the physiological effects of estrogens.

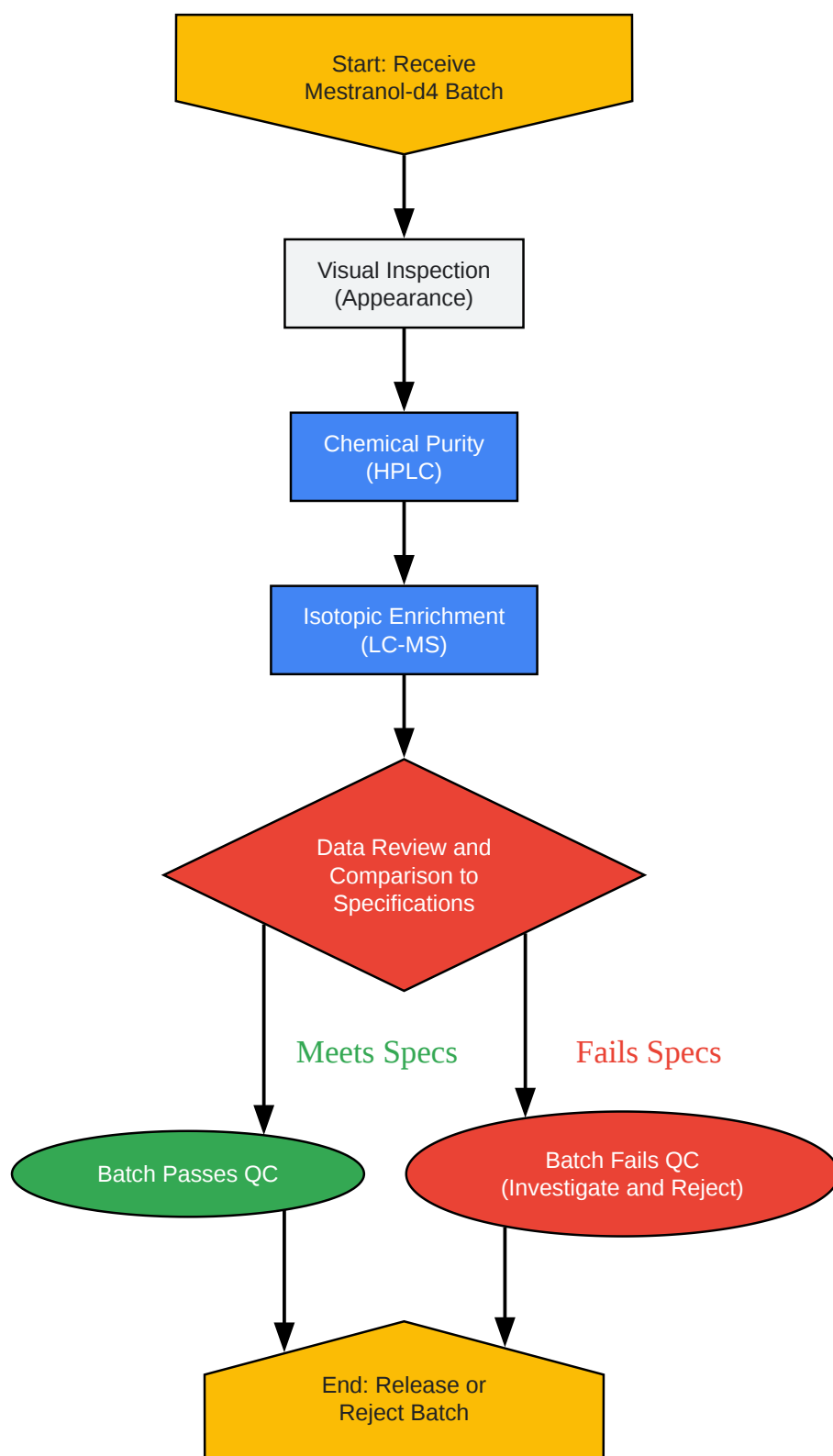


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Mestranol Metabolism and Estrogen Receptor Signaling Pathway

Experimental Workflow for Quality Control of Mestranol-d4

The following diagram illustrates the logical workflow for the quality control testing of a batch of **Mestranol-d4**.



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Quality Control Workflow for **Mestranol-d4**

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References

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